4-(2-Bromophenyl)pyrimidin-2-amine SMILES string and InChI key

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Compound of Interest

Compound Name:	*4-(2-Bromophenyl)pyrimidin-2-amine*
CAS No.:	*99073-95-7*
Cat. No.:	*B1504631*

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Technical Monograph: **4-(2-Bromophenyl)pyrimidin-2-amine**

Executive Summary

This technical guide provides an in-depth analysis of **4-(2-Bromophenyl)pyrimidin-2-amine**, a critical heterocyclic intermediate in medicinal chemistry. Distinct from its more common para-isomer, this ortho-substituted scaffold presents unique steric properties that influence both its synthetic accessibility and its biological interaction profiles. It serves as a privileged structure in the development of kinase inhibitors (e.g., CDK, JAK) and adenosine receptor antagonists, where the ortho-bromo substituent functions as a versatile handle for cross-coupling reactions or as a steric lock to induce atropisomerism in active pharmaceutical ingredients (APIs).

Chemical Identity & Informatics

Accurate identification is paramount, as the ortho isomer is frequently conflated with the para (4-bromophenyl) analog in commercial databases.

Table 1: Chemical Identifiers

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Attribute	Value
IUPAC Name	4-(2-Bromophenyl)pyrimidin-2-amine
CAS Number	99073-95-7
Molecular Formula	$C_{10}H_8BrN_3$
Molecular Weight	250.10 g/mol
SMILES (Canonical)	Nc1nc(cc(n1)c2ccccc2Br)
InChI String	InChI=1S/C10H8BrN3/c11-8-4-2-1-3-7(8)9-5-6-13-10(12)14-9/h1-6H,(H2,12,13,14)
InChI Key	RTYNQBXSROXQOY-UHFFFAOYSA-N

Structural Analysis & Physicochemical Properties

The defining feature of this molecule is the steric congestion at the biaryl bond. The bromine atom at the C2' position (ortho) creates significant torsional strain, forcing the phenyl and pyrimidine rings out of coplanarity. This "twisted" conformation is a critical design element in modern drug discovery, often utilized to improve solubility and selectivity by disrupting planar stacking interactions.

Table 2: Predicted Physicochemical Profile

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Property	Value	Implication for Drug Design
cLogP	~2.3	Favorable lipophilicity for cell permeability.
TPSA	51.8 Å²	High potential for blood-brain barrier (BBB) penetration.
H-Bond Donors	2 (Primary Amine)	Key interaction point for hinge-binding in kinases.
H-Bond Acceptors	3 (Pyrimidine N)	Facilitates water-mediated bridging in protein pockets.
Rotatable Bonds	1	Restricted rotation due to ortho-Br (Atropisomer potential).

Synthetic Pathways: The "De Novo" Ring Construction

Direct coupling (e.g., Suzuki-Miyaura) of 2-bromophenylboronic acid with 4-chloropyrimidin-2-amine is chemically inefficient due to the steric hindrance of the ortho-bromo group and the potential for competitive dehalogenation.

Therefore, the Chalcone-Guanidine Cyclization route is the authoritative protocol for synthesizing this scaffold with high fidelity. This method builds the pyrimidine ring onto the existing bromophenyl moiety, preserving the critical C-Br bond.

Protocol: Two-Step Cyclocondensation

Step 1: Enaminone Formation

- Precursors: 1-(2-Bromophenyl)ethanone (2'-Bromoacetophenone) + N,N-Dimethylformamide dimethyl acetal (DMF-DMA).
- Mechanism: Condensation of the acetyl methyl group with the acetal to form the dimethylamino-propenone intermediate.

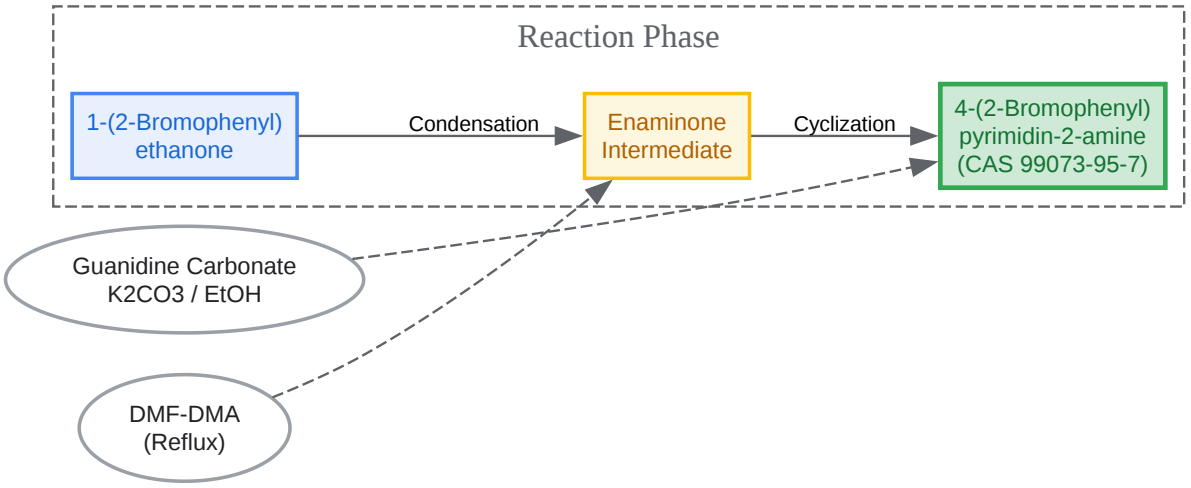
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- Conditions: Reflux in neat DMF-DMA or Toluene (110°C, 12h).

Step 2: Pyrimidine Cyclization

- Reagents: Enaminone intermediate + Guanidine Carbonate (or Nitrate).
- Base: Potassium Carbonate (K_2CO_3) or Sodium Ethoxide (NaOEt).
- Solvent: Ethanol or 2-Methoxyethanol (Reflux, 16h).
- Workup: The product precipitates upon cooling/water addition. Recrystallize from Ethanol/Water.

Visual Workflow (DOT Diagram)



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Figure 1: The "De Novo" synthesis strategy avoids steric hindrance issues inherent in cross-coupling approaches.

Medicinal Chemistry Applications

This scaffold is a "privileged structure" in drug discovery, particularly for targeting ATP-binding sites.

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A. Kinase Inhibition (Hinge Binding)

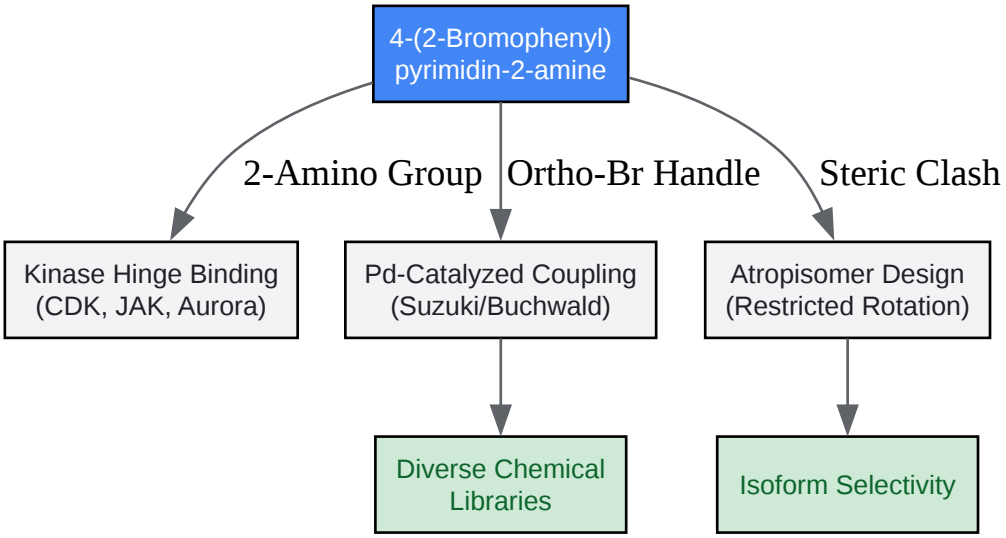
The 2-aminopyrimidine motif is a classic "hinge binder." The exocyclic amine (H-donor) and the pyrimidine nitrogen (H-acceptor) form a bidentate hydrogen bond network with the backbone residues of the kinase hinge region (e.g., Met81 in CDK2).

B. The "Ortho-Effect" in Structure-Activity Relationships (SAR)

The ortho-bromo substituent serves three critical functions:

- Conformational Locking: It forces the phenyl ring to twist ~50-70° relative to the pyrimidine plane. This can position the phenyl group to fill specific hydrophobic pockets (e.g., the "gatekeeper" region).
- Halogen Bonding: The bromine atom can participate in halogen bonding (X-bond) with backbone carbonyls, a potent interaction often overlooked in standard docking.
- Synthetic Handle: The Br atom is perfectly positioned for Buchwald-Hartwig aminations to introduce solubilizing tails or diversity elements.

Visual Pathway: Scaffold Utility



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Figure 2: Functional utility of the scaffold in generating diversity and achieving selectivity.

Safety & Handling (SDS Summary)

While specific toxicological data for this intermediate may be limited, it should be handled as a potent bioactive heterocycle.

- Hazard Classification: GHS07 (Irritant).
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling: Use only in a chemical fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Halogenated heterocycles can be light-sensitive; store in amber vials.

References

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Sources

- 1. Pyrimidine synthesis [organic-chemistry.org]

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